

Technical Guide: Initial Toxicity Screening of 1-[2-(2-Piperidinyl)ethyl]azepane 2HCl

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Compound of Interest

Compound Name: 1-[2-(2-Piperidinyl)ethyl]azepane dihydrochloride

CAS No.: 1219957-63-7

Cat. No.: B1392414

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Executive Summary

This guide details the initial toxicity screening strategy for **1-[2-(2-Piperidinyl)ethyl]azepane dihydrochloride** (CAS: Analogous to 871112-73-1 series). Based on its chemical structure—a bis-heterocyclic system containing both piperidine and azepane rings linked by an ethyl chain—this molecule classifies as a Cationic Amphiphilic Drug (CAD) candidate.

While direct toxicological literature for this specific conjugate is limited, its structural moieties (piperidine and azepane) and physicochemical properties (diprotic basicity) dictate a specific risk profile. This guide prioritizes screening for hERG channel inhibition (cardiotoxicity), drug-induced phospholipidosis (DIPL), and secondary amine-related genotoxicity.

Part 1: Structural Analysis & Risk Profiling

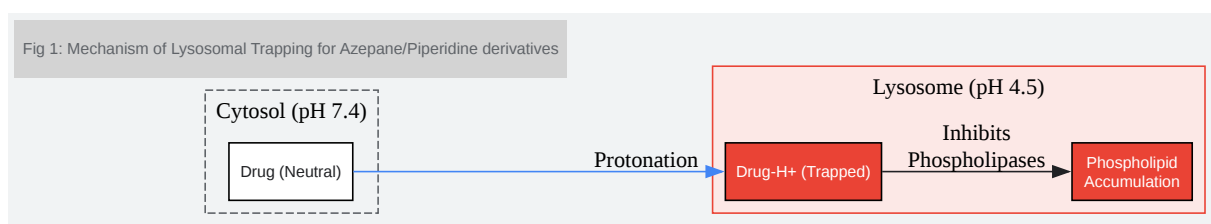
Physicochemical Properties & Structural Alerts

Before wet-lab screening, we must establish the "Tox-Trigger" profile. This molecule consists of two saturated nitrogen heterocycles.

Property	Value (Predicted/Analogous)	Toxicological Implication
Structure Class	Bis-heterocyclic amine	High affinity for Lysosomes; CNS penetration.
Basicity (pKa)	~9.8 (Piperidine), ~10.5 (Azepane)	Highly ionized (>99%) at physiological pH (7.4).
Lipophilicity (LogP)	~2.1 - 2.8	Sufficient for membrane intercalation.
Salt Form	Dihydrochloride (2HCl)	Acidic in aqueous solution; potential irritant.
Alert 1	Cationic Amphiphile	High Risk: Phospholipidosis (Lysosomal trapping).
Alert 2	Linked Nitrogen Systems	High Risk: hERG K ⁺ channel blockade (QT prolongation).

The "CAD" Mechanism (Lysosomal Trapping)

The combination of the hydrophobic azepane/ethyl backbone and the hydrophilic protonated amines allows this molecule to freely permeate cell membranes but become trapped inside acidic lysosomes (pH ~4.5). This accumulation disrupts lipid metabolism, a key toxicity endpoint for this class.



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Part 2: Experimental Screening Protocols

Primary Screen: hERG K⁺ Channel Inhibition (Cardiotoxicity)

Rationale: Linked nitrogen heterocycles are notorious for blocking the hERG potassium channel, leading to QT prolongation and Torsades de Pointes. This is the "kill step" for this molecule type.

Methodology: Automated Patch Clamp (QPatch/PatchXpress)

- Cell Line: CHO-K1 or HEK293 stably expressing the hERG (Kv11.1) gene.
- Preparation:
 - Dissolve 1-[2-(2-Piperidinyl)ethyl]azepane 2HCl in DMSO to 10 mM stock.
 - Prepare serial dilutions in extracellular buffer (0.1, 1, 10, 30 μ M).
 - Note: Adjust pH of high concentrations to 7.4, as the 2HCl salt is acidic.
- Protocol Steps:
 - Step A (Seal): Establish Giga-ohm seal ($>1\text{ G}\Omega$) and whole-cell configuration.
 - Step B (Voltage Protocol): Hold at -80 mV. Depolarize to +20 mV for 2s (activates channels), then repolarize to -50 mV for 2s (elicits tail current).
 - Step C (Application): Perfusion of vehicle (control) followed by ascending drug concentrations.
 - Step D (Analysis): Measure peak tail current amplitude.
- Acceptance Criteria:
 - If $IC_{50} < 1\text{ }\mu\text{M}$: High Risk (Likely Stop/Go decision).
 - If $IC_{50} 1\text{--}10\text{ }\mu\text{M}$: Moderate Risk (Requires safety margin calculation).

Secondary Screen: High-Content Screening (HCS) for Phospholipidosis

Rationale: To confirm if the "cationic amphiphile" alert results in actual cellular toxicity.

Methodology: Fluorescent Lipid Accumulation Assay

- Reagents: HCS LipidTOX™ Red phospholipidosis detection reagent; Hoechst 33342 (Nuclear stain).
- Cell Model: HepG2 (human liver) or A549 (lung) cells.
- Protocol:
 - Seeding: 10,000 cells/well in 96-well black-wall plates. Incubate 24h.
 - Dosing: Treat cells with compound (1–100 μ M) for 24h and 48h. Include Amiodarone (positive control) and Vehicle (negative control).
 - Staining: Add LipidTOX Red (1:1000) and Hoechst (1:2000) for 30 mins.
 - Imaging: Automated confocal microscopy (e.g., Opera Phenix). Measure cytoplasmic fluorescence intensity.
- Data Interpretation:
 - A >2-fold increase in phospholipid intensity relative to control indicates positive phospholipidosis potential.

Genotoxicity: Ames Test (*Salmonella typhimurium*)

Rationale: The molecule contains secondary amines (in the piperidine/azepane rings) which can be nitrosated to form carcinogenic nitrosamines.

- Strains: TA98, TA100, TA1535, TA1537, and E. coli WP2 uvrA.
- Condition: +/- S9 metabolic activation fraction (rat liver).

- Critical Check: While the 2HCl salt stabilizes the amine, the assay must verify that metabolic processing does not generate reactive electrophiles.

Part 3: Integrated Screening Workflow

The following decision tree illustrates the logical progression for screening this specific azepane derivative.

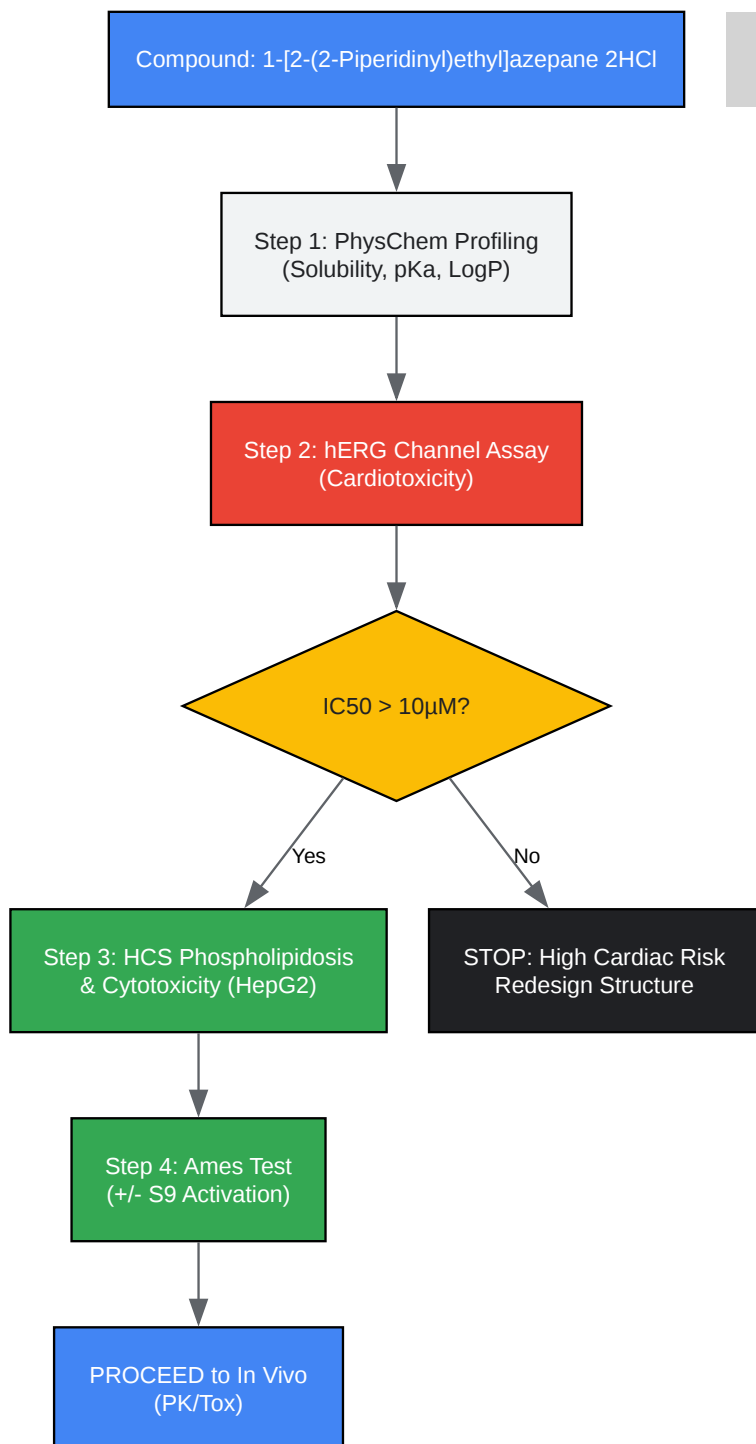


Fig 2: Strategic Toxicology Decision Tree

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Part 4: Data Interpretation & Reference Standards

When analyzing results for 1-[2-(2-Piperidiny)ethyl]azepane 2HCl, compare against these established reference values for similar heterocyclic amines.

Assay	Endpoint	Reference Standard (High Tox)	Reference Standard (Safe/Low)
hERG Patch Clamp	IC50 (μM)	< 1.0 μM (e.g., Terfenadine)	> 30 μM
Phospholipidosis	Fold Change	> 2-fold increase (e.g., Amiodarone)	< 1.5-fold
Cytotoxicity (MTT)	EC50 (μM)	< 10 μM	> 100 μM
Ames Test	Revertants	> 2x background + Dose Response	No increase

Safety Handling Note (Material Safety)

Although this is a screening guide, the pure substance must be handled with Corrosive/Toxic protocols (GHS05, GHS06).

- Skin: Piperidine derivatives can cause severe burns.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Inhalation: Dust from the dihydrochloride salt is a respiratory irritant.
- PPE: Nitrile gloves (double gloving recommended), safety goggles, and fume hood operation are mandatory.

References

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